

1-methylazepan-4-one Hydrochloride storage and stability issues

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Compound of Interest

Compound Name:	1-methylazepan-4-one Hydrochloride
Cat. No.:	B025934

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Technical Support Center: 1-methylazepan-4-one Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and stability of **1-methylazepan-4-one Hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **1-methylazepan-4-one Hydrochloride**?

There are conflicting recommendations from various suppliers. To ensure the long-term stability of the compound, it is advisable to store it at 2-8°C under an inert atmosphere.^{[1][2]} While some sources suggest room temperature storage^[3], refrigeration is a safer precaution against potential degradation. One supplier even recommends storage at -20°C.^[4]

Q2: What is the physical appearance of **1-methylazepan-4-one Hydrochloride**?

1-methylazepan-4-one Hydrochloride is a solid. The color can range from light brown to brown.^[5] Any significant deviation from this, such as discoloration, clumping, or the presence of an unusual odor, may indicate degradation.

Q3: Is 1-methylazepan-4-one Hydrochloride sensitive to light or moisture?

While specific photostability data is not readily available, it is good laboratory practice to store all chemicals, including **1-methylazepan-4-one Hydrochloride**, in amber vials or in the dark to prevent potential photodegradation. The hydrochloride salt form generally offers greater stability compared to the free amine.^[6] However, like many amine hydrochlorides, it may be susceptible to moisture. Therefore, storage in a dry environment is crucial.

Q4: What are the known incompatibilities and conditions to avoid?

To maintain the integrity of **1-methylazepan-4-one Hydrochloride**, it is important to avoid:

- Heat, flames, and sparks: The compound can decompose at high temperatures.
- Strong oxidizing agents: These can lead to oxidative degradation of the molecule.^[7]

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Change in color (e.g., darkening)	Degradation due to improper storage (exposure to heat, light, or air).	<ol style="list-style-type: none">1. Do not use the material for your experiment.2. Re-order a fresh batch of the compound.3. Review your storage protocol to ensure it aligns with the recommended conditions (2-8°C, inert atmosphere, protection from light).
Clumping or change in texture	Absorption of moisture (hygroscopicity).	<ol style="list-style-type: none">1. Assess the extent of the issue. Minor clumping may not significantly impact quality for some applications.2. For sensitive experiments, it is recommended to use a fresh, properly stored sample.3. Ensure the container is tightly sealed and stored in a desiccator or a controlled low-humidity environment.
Inconsistent experimental results	Potential degradation of the compound leading to lower purity.	<ol style="list-style-type: none">1. Verify the purity of your current stock of 1-methylazepan-4-one Hydrochloride using an appropriate analytical method (see Experimental Protocols section).2. If purity is compromised, procure a new batch.3. Always use a consistent and validated source for your starting materials.

Data Presentation

Table 1: Summary of Supplier-Recommended Storage Conditions

Supplier/Source	Recommended Storage Temperature	Additional Recommendations
ChemScene	Room temperature	N/A
Sigma-Aldrich (Ambeed, Inc.)	2-8°C	Inert atmosphere
Sigma-Aldrich (Leyan / Shanghai Haohong)	Room temperature	N/A
Pharmaffiliates	2-8°C (Refrigerator)	N/A
BLD Pharm	2-8°C	Inert atmosphere
Klivon	-20°C	N/A
Chemsr ^c	Refrigerated	Store in closed vessels

Experimental Protocols

Protocol 1: Assessment of Purity by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method to assess the purity of **1-methylazepan-4-one Hydrochloride**. The specific parameters may need to be optimized for your system.

1. Materials:

- **1-methylazepan-4-one Hydrochloride** sample
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer)
- C18 reverse-phase HPLC column

2. Sample Preparation:

- Accurately weigh approximately 1 mg of **1-methylazepan-4-one Hydrochloride**.
- Dissolve the sample in 1 mL of a suitable solvent (e.g., a mixture of water and acetonitrile).
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

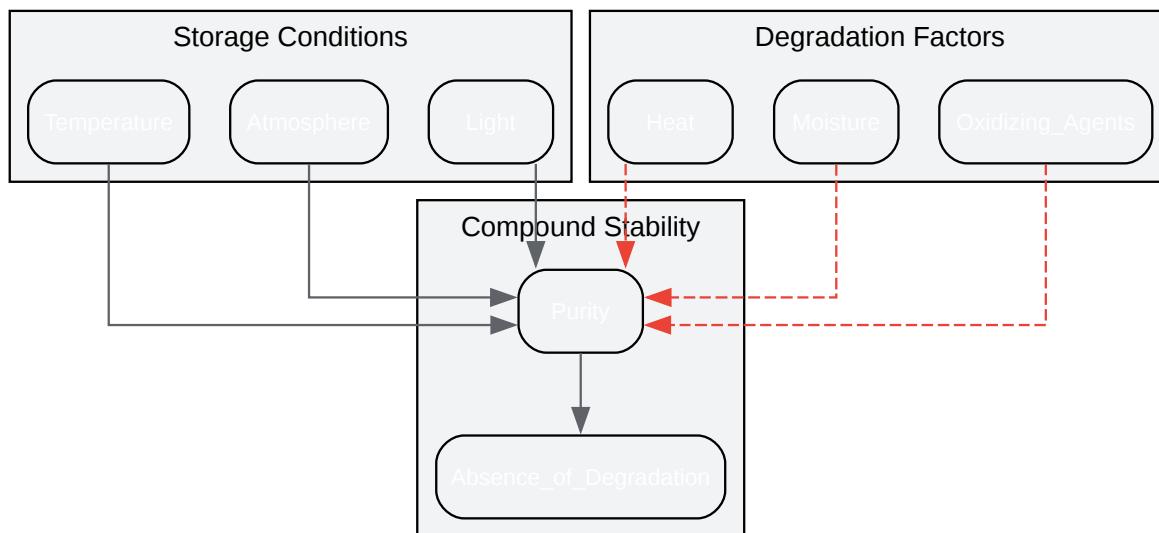
3. HPLC Conditions (Example):

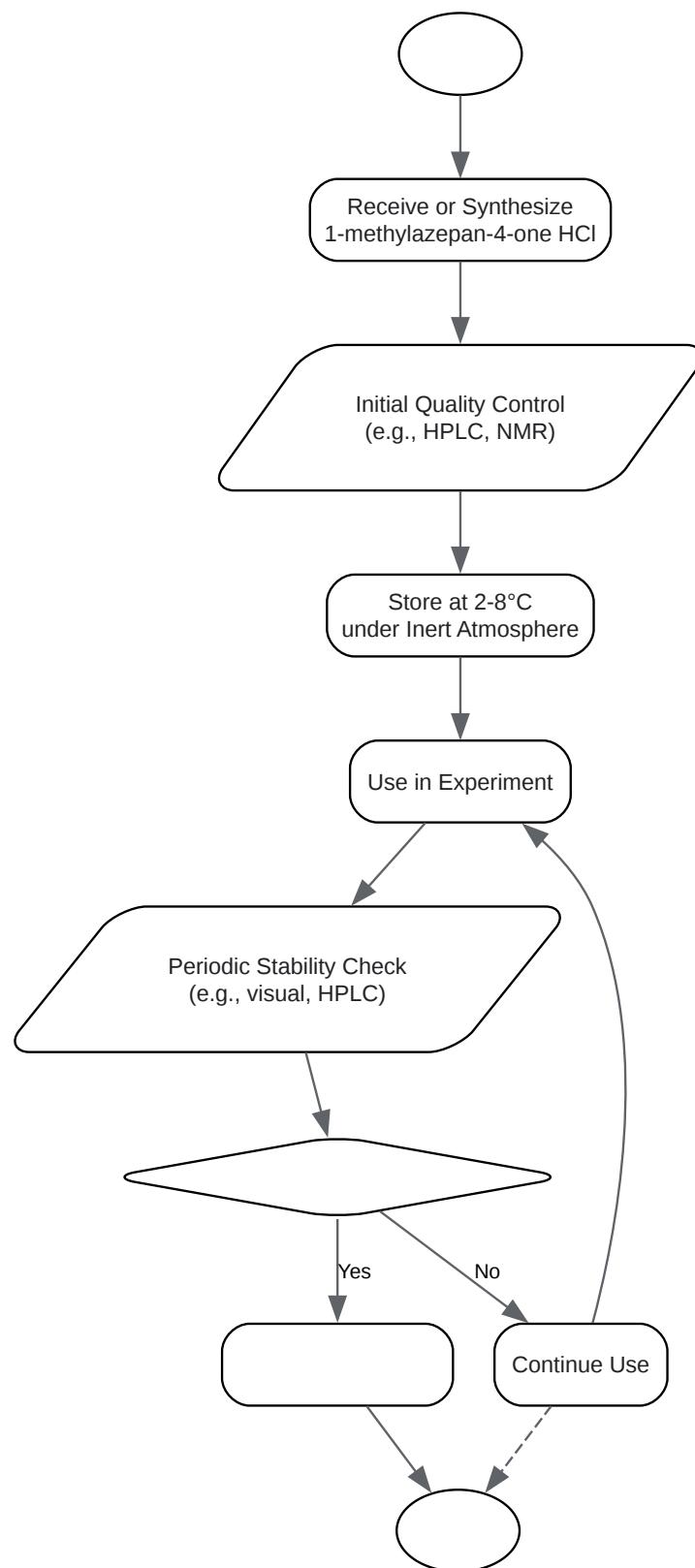
- Column: C18, 4.6 x 150 mm, 5 µm
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with 5% B, ramp to 95% B over 15 minutes, hold for 5 minutes, then return to initial conditions.
- Flow Rate: 1.0 mL/min
- Injection Volume: 10 µL
- Detection: UV at 210 nm

4. Analysis:

- Integrate the peak areas of the chromatogram.
- Calculate the purity by dividing the area of the main peak by the total area of all peaks. A significant presence of other peaks may indicate degradation or impurities.

Visualizations



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